

# Synonyms and alternative names for Solvent Violet 9

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## Compound of Interest

Compound Name: Solvent violet 9

Cat. No.: B181521

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An In-depth Technical Guide to **Solvent Violet 9**: Synonyms, Properties, and Applications

For researchers, scientists, and professionals in drug development and chemical industries, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **Solvent Violet 9**, a synthetic dye with various industrial applications.

## Nomenclature and Identification

**Solvent Violet 9** is known by a multitude of synonyms and alternative names across different suppliers and regulatory bodies. A clear identification is crucial for accurate research and procurement. The primary identifiers are its CAS Registry Number, 467-63-0, and its Colour Index name, C.I. 42555:1.[1][2][3][4][5][6] Chemically, it is classified as a triarylmethane dye.[2][6] Its IUPAC name is tris[4-(dimethylamino)phenyl]methanol.[6][7]

A comprehensive list of its synonyms and trade names is provided below for easy reference.

Identifier Type	Value
CAS Registry Number	467-63-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Colour Index Name	C.I. 42555:1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	tris[4-(dimethylamino)phenyl]methanol <a href="#">[6]</a> <a href="#">[7]</a>
Synonyms & Trade Names	Crystal Violet Base <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> , Methylrosanilinum <a href="#">[1]</a> <a href="#">[3]</a> , Methyl Violet 10B Base <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> , Oil Violet 6BN <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[9]</a> , Solvant Violet 9, Lösungsmittel Violet 9, Solvente Violeta 9 <a href="#">[8]</a> , [4-(Dimethylamino)-alpha,alpha-bis(4- (dimethylamino)phenyl]-benzenemethanol <a href="#">[8]</a> , p,p',p"-tris(dimethylamino)tritol <a href="#">[8]</a> , p,p',p"- tris(dimethylamino)trityl alcohol <a href="#">[8]</a> , Oil Soluble Violet <a href="#">[3]</a> , Crystal Violet Carbinol <a href="#">[3]</a> , Methyrosaniline <a href="#">[3]</a> , Dayglo Solvent Violet 9 <a href="#">[2]</a> , Oil Violet 10B <a href="#">[4]</a> , Waxoline Violet 10B <a href="#">[11]</a>

## Chemical and Physical Properties

**Solvent Violet 9** is a violet powder with a brilliant blue-purple shade.[\[2\]](#)[\[9\]](#) It is characteristic of solvent dyes in that it is generally insoluble in water but soluble in organic solvents.[\[8\]](#)

A summary of its key quantitative properties is presented in the table below.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>31</sub> N <sub>3</sub> O <sup>[1][3][7][10]</sup>
Molecular Weight	389.53 g/mol <sup>[1]</sup> or 389.54 g/mol <sup>[7][11]</sup>
Heat Resistance	140 - 160 °C <sup>[2][3][11]</sup>
Density	1.15 g/cm <sup>3</sup> <sup>[3][11]</sup>
Water Solubility	≤ 1.0% <sup>[3][11]</sup>
Light Fastness	Poor <sup>[2][11]</sup>
Acid Resistance	4 (Moderate) <sup>[11]</sup>
Alkali Resistance	4 (Moderate) <sup>[11]</sup>
Water Resistance	5 (Excellent) <sup>[11]</sup>

## Manufacturing and Synthesis

The synthesis of **Solvent Violet 9** can be achieved through several methods, as outlined in various technical data sheets. These methods are typical for triarylmethane dyes.

## Experimental Protocols: Manufacturing Methods

While detailed, step-by-step laboratory protocols are proprietary to manufacturers, the general chemical synthesis routes are described as follows:

- Condensation with Phosgene: N,N-dimethylaniline is reacted in the presence of zinc chloride and phosgene. The resulting product is then converted to the free base.<sup>[2][12]</sup>
- Condensation with a Ketone: Bis(4-(dimethylamino)phenyl)methanone is condensed with N,N-dimethylaniline in the presence of a dehydrating agent like phosphorus trichloride to form the dye, which is then isolated as the free base.<sup>[2][12]</sup>
- Oxidation Method: Bis(4-(dimethylamino)phenyl)methanol is condensed with N,N-dimethylaniline, and the subsequent product is oxidized to yield the final dye in its free base form.<sup>[2][12]</sup>

## Applications

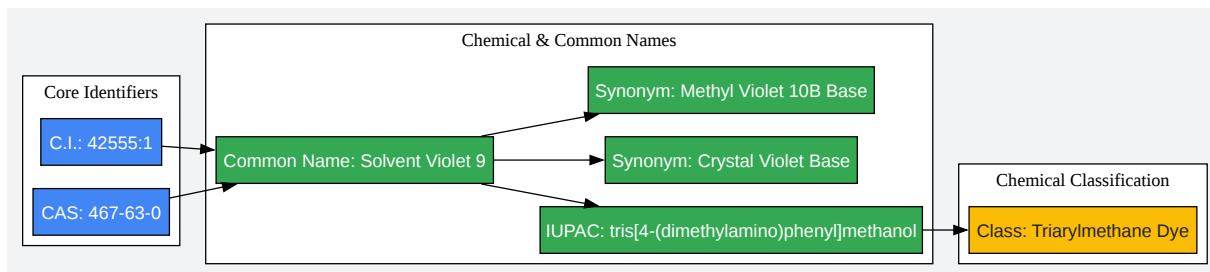
The primary application of **Solvent Violet 9** is as a colorant in various industries.<sup>[8]</sup> Its solubility in organic solvents makes it particularly suitable for non-aqueous systems.

Key application areas include:

- Inks: It is extensively used in the manufacturing of inks for ballpoint pens and in printing inks.  
[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[11\]](#)
- Plastics and Polymers: Used for coloring various plastics and polymers.[\[4\]](#)
- Waxes and Oils: It finds use in coloring waxes, oils, lubricants, and fuels.[\[4\]](#)[\[11\]](#)
- Other Applications: It is also used in coloring carbon paper, shoe polish, and detergents.[\[5\]](#)  
[\[11\]](#)

## Visualizing the Nomenclature

To clarify the relationships between the various names and identifiers for this compound, the following diagram illustrates the connections.

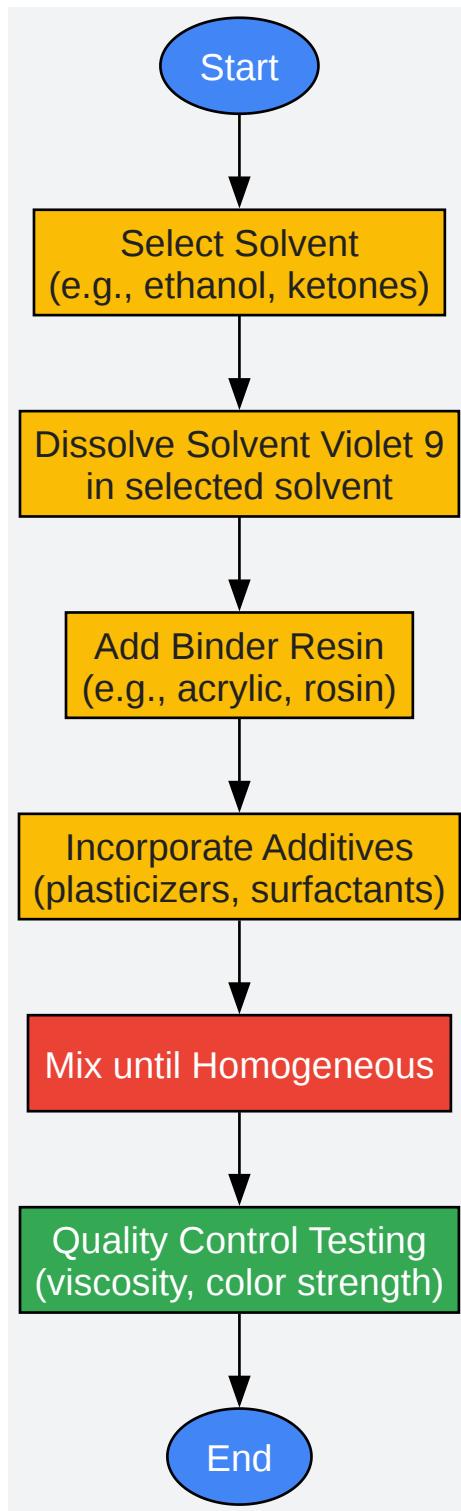


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Caption: Nomenclature and classification of **Solvent Violet 9**.

## Application Workflow Example: Ink Formulation

The following diagram illustrates a simplified workflow for the application of **Solvent Violet 9** in the formulation of a solvent-based ink.



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Caption: Simplified workflow for solvent-based ink formulation.

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